

# Application Notes and Protocols for meso-1,2-dibromo-1,2-diphenylethane

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## Compound of Interest

Compound Name: *meso-1,2-Dibromo-1,2-diphenylethane*

Cat. No.: *B7791125*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed handling and safety protocols for **meso-1,2-dibromo-1,2-diphenylethane**, a key reagent in synthetic organic chemistry. The information is intended to ensure the safe handling, use, and disposal of this compound in a laboratory setting.

## Safety and Handling Precautions

**Meso-1,2-dibromo-1,2-diphenylethane** is a corrosive solid that can cause severe skin burns and eye damage.<sup>[1]</sup> It is also harmful if swallowed.<sup>[1][2]</sup> Proper personal protective equipment (PPE) and adherence to safety protocols are mandatory when handling this chemical.

### 1.1 Personal Protective Equipment (PPE)

A comprehensive approach to personal safety involves the use of appropriate protective gear:

- **Eye Protection:** Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.<sup>[3]</sup>
- **Skin Protection:** Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or other protective clothing are essential to prevent skin contact.<sup>[3]</sup>
- **Respiratory Protection:** If dust is generated, a NIOSH-approved respirator with a particulate filter is recommended.<sup>[3]</sup> All work should be conducted in a well-ventilated area, preferably a

chemical fume hood.[4][5]

## 1.2 First Aid Measures

In case of exposure, immediate action is critical:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[2][4]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[3] Seek immediate medical attention.
- Ingestion: Do not induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.[3]
- Inhalation: Remove from exposure and move to fresh air immediately. If breathing is difficult, give oxygen. If breathing has ceased, apply artificial respiration. Seek immediate medical attention.[3]

## 1.3 Storage and Disposal

Proper storage and waste management are crucial for laboratory safety:

- Storage: Store in a tightly closed container in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.[2][3] The storage area should be designated for corrosive materials.[3][4]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. This material is considered hazardous waste.[2] Do not empty into drains.[4]

# Physicochemical and Hazard Data

The following tables summarize the key quantitative data for **meso-1,2-dibromo-1,2-diphenylethane**.

Table 1: Physical and Chemical Properties

Property	Value	Reference
Molecular Formula	C <sub>14</sub> H <sub>12</sub> Br <sub>2</sub>	
Molecular Weight	340.07 g/mol	
Appearance	White to off-white crystalline solid	[6]
Melting Point	241 °C (decomposes)	[7]
Solubility	Insoluble in water. Soluble in organic solvents.[6]	
Boiling Point	Not available	
Flash Point	Not applicable	[7]

Table 2: Hazard Identification and Classification

Hazard	Classification	Reference
GHS Classification	Acute Toxicity, Oral (Category 4), Skin Corrosion (Category 1B), Serious Eye Damage (Category 1)	[1]
Signal Word	Danger	[1]
Hazard Statements	H302: Harmful if swallowed. H314: Causes severe skin burns and eye damage.	[1]
Precautionary Statements	P260, P264, P270, P280, P301+P312+P330, P301+P330+P331, P303+P361+P353, P304+P340+P310, P305+P351+P338+P310, P363, P405, P501	[1]

# Experimental Protocol: Synthesis of Diphenylacetylene

The following protocol details the dehydrobromination of **meso-1,2-dibromo-1,2-diphenylethane** to synthesize diphenylacetylene. This procedure should be performed in a well-ventilated chemical fume hood.

## 3.1 Materials and Reagents

- **meso-1,2-dibromo-1,2-diphenylethane**
- Potassium hydroxide (KOH) pellets
- Diethylene glycol
- 95% Ethanol
- Deionized water
- Round-bottom flask (100 mL)
- Reflux condenser
- Heating mantle or sand bath
- Magnetic stirrer and stir bar
- Beakers
- Buchner funnel and filter flask
- Filter paper

## 3.2 Experimental Procedure

- **Reaction Setup:** In a 100 mL round-bottom flask, combine 3.0 g of **meso-1,2-dibromo-1,2-diphenylethane**, 1.5 g of solid potassium hydroxide, and 15 mL of diethylene glycol.<sup>[4]</sup> Add a magnetic stir bar.

- **Reflux:** Assemble a reflux apparatus by attaching the reflux condenser to the round-bottom flask. Heat the mixture to boiling using a heating mantle or sand bath and maintain a steady reflux for 25 minutes.<sup>[4]</sup>
- **Isolation of Crude Product:** After the reflux period, turn off the heat and allow the mixture to cool to room temperature. While still warm, carefully transfer the contents of the flask to a beaker.<sup>[4]</sup>
- **Precipitation:** Add 25 mL of water to the beaker and chill the mixture in an ice bath to induce precipitation of the crude product.<sup>[4]</sup>
- **Filtration:** Collect the solid product by vacuum filtration using a Buchner funnel. Wash the crystals with a small amount of cold water.<sup>[4]</sup>
- **Recrystallization:** Purify the crude diphenylacetylene by recrystallization from a minimal amount of hot 95% ethanol.<sup>[3]</sup> Dissolve the solid in hot ethanol and then allow it to cool slowly to room temperature, followed by cooling in an ice bath to maximize crystal formation.
- **Final Product Collection:** Collect the purified crystals by vacuum filtration, wash with a small amount of cold 95% ethanol, and allow them to air dry.

## Visualized Workflows and Pathways

### 4.1 Safe Handling Workflow

The following diagram illustrates the key stages for the safe handling of **meso-1,2-dibromo-1,2-diphenylethane**, from acquisition to disposal.

## Safe Handling Workflow for meso-1,2-dibromo-1,2-diphenylethane

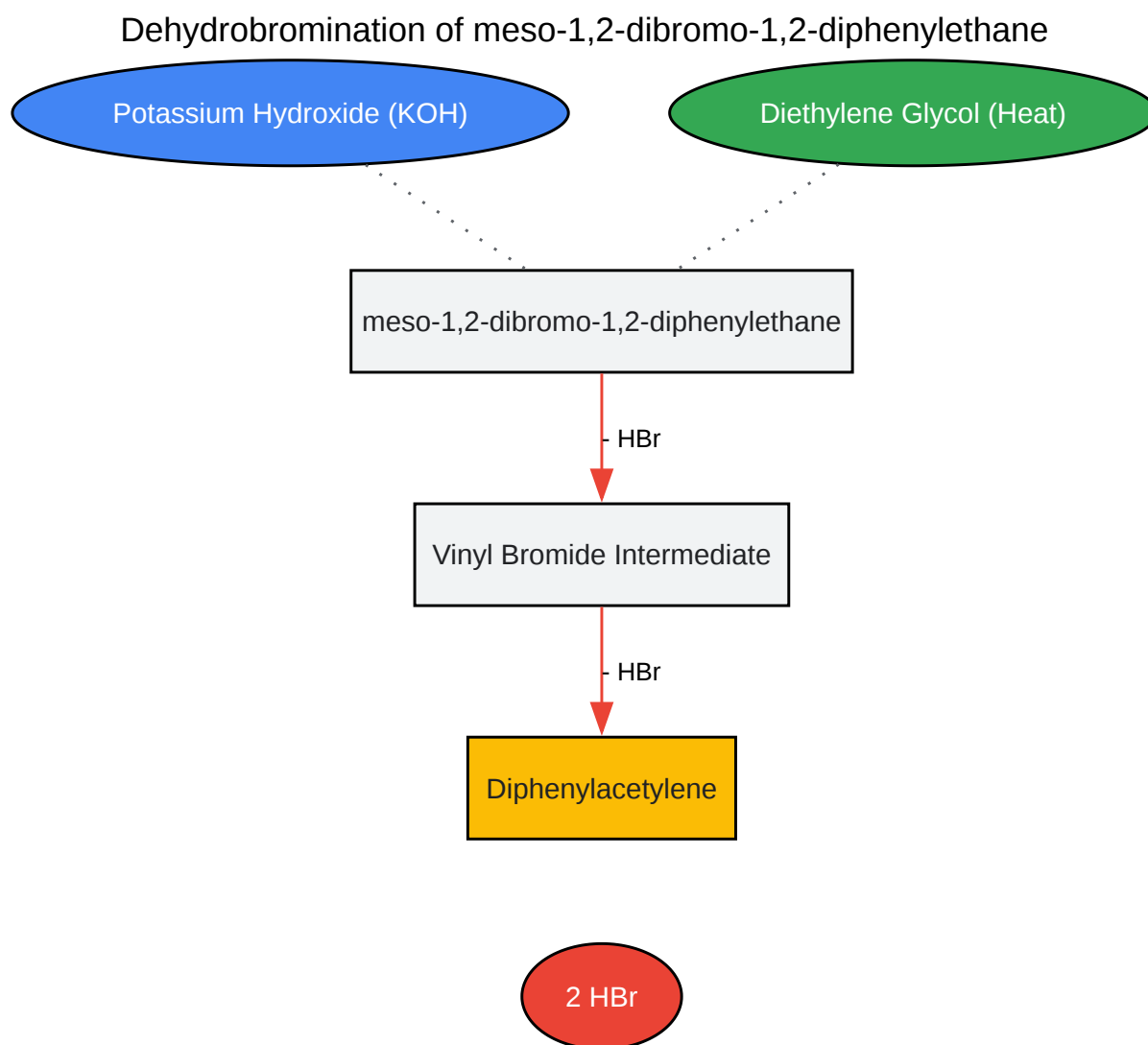


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Caption: Workflow for safe handling of **meso-1,2-dibromo-1,2-diphenylethane**.

#### 4.2 Reaction Pathway: Dehydrobromination

The diagram below outlines the dehydrobromination reaction of **meso-1,2-dibromo-1,2-diphenylethane** to form diphenylacetylene.



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Caption: Reaction pathway for the synthesis of diphenylacetylene.

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